

Technical Guide: Spectral Characterization of 2,6-Dicyano-4-methylpyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Dicyano-4-methylpyridine

CAS No.: 21635-92-7

Cat. No.: B1622748

[Get Quote](#)

Executive Summary

2,6-Dicyano-4-methylpyridine (also known as 4-methylpyridine-2,6-dicarbonitrile) is a highly functionalized pyridine derivative (

, MW 143.15).^[1]^[2] It serves as a critical intermediate in the synthesis of tridentate ligands (e.g., PyBox analogs) and optoelectronic materials.^[2] Its

symmetry and strong electron-withdrawing nitrile groups create a distinct spectral signature characterized by simplified NMR splitting patterns and diagnostic infrared absorption bands.^[2]

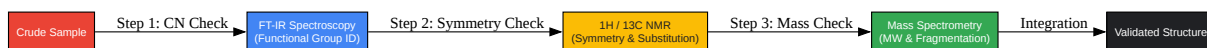
Property	Data
CAS Registry Number	21635-92-7
Molecular Formula	
Molecular Weight	143.15 g/mol
Appearance	Off-white to pink/red crystalline solid (commercial samples often colored due to charge-transfer impurities)
Melting Point	~128–130 °C (Analogous purified range); Commercial sources often cite higher decomposition ranges.[1][2]

Molecular Characterization Strategy

The identification of this compound relies on confirming the substitution pattern of the pyridine ring.[2] The 2,6-dicyano substitution imposes a high degree of symmetry, rendering the aromatic protons equivalent and the nitrile carbons equivalent.

Analytical Workflow

The following Graphviz diagram outlines the logical flow for characterizing the compound, moving from bulk property verification to structural confirmation.



[Click to download full resolution via product page](#)

Figure 1: Sequential analytical workflow for verifying **2,6-Dicyano-4-methylpyridine**.

Detailed Spectral Analysis

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is defined by its simplicity due to the molecule's plane of symmetry passing through the nitrogen, C4, and the methyl group.[2]

¹H NMR Data (Predicted/Analog-Derived in CDCl₃)

Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
7.80 – 7.95	Singlet (s)	2H	Ar-H (C3, C5)	Deshielded relative to 4-picoline (~7.0 ppm) due to the strong electron-withdrawing anisotropic and inductive effects of the ortho-nitrile groups.[1] [2]
2.60 – 2.70	Singlet (s)	3H	Ar-CH ₃	Deshielded relative to 4-picoline (~2.4 ppm) due to the electron-deficient pyridine ring.[1] [2]

¹³C NMR Data (Predicted)

- Nitriles (): ~116–117 ppm.[2]
- Aromatic C2/C6 (Quaternary): ~134–136 ppm (Shielded relative to typical pyridine -carbons due to ipso-substitution).[1]

- Aromatic C3/C5 (CH): ~128–130 ppm.[2]
- Aromatic C4 (Quaternary): ~150–155 ppm.[2][3]
- Methyl () : ~21–22 ppm.[2]



Expert Insight: The absence of coupling in the aromatic region (singlet) is the primary confirmation of the 2,6-substitution pattern.[2] If a doublet is observed, the sample is likely contaminated with monosubstituted isomers (e.g., 2-cyano-4-methylpyridine).[1]

B. Infrared (IR) Spectroscopy

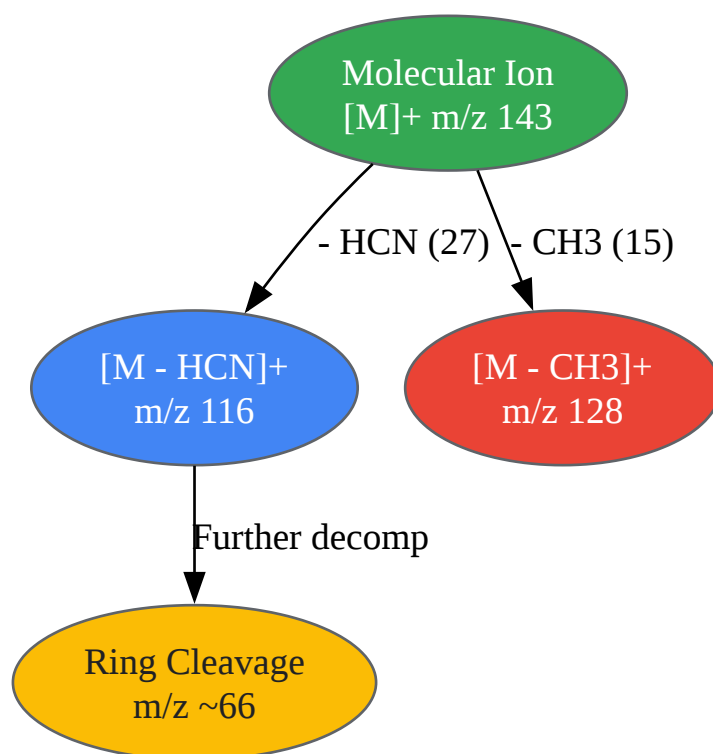
IR is the fastest method to confirm the successful introduction of the nitrile groups.[2]

Wavenumber (cm)	Vibration Mode	Diagnostic Value
2240 – 2255	Stretch	Critical. Sharp, medium-intensity band.[1][2] Confirms presence of nitrile.
3050 – 3080	Aromatic	Weak bands typical of heteroaromatics.
2920 – 2960	Aliphatic	Methyl group stretches.[1][2]
1590 – 1605	Ring Breathing	Characteristic of the pyridine skeleton.[1]

C. Mass Spectrometry (MS)

The mass spectrum follows a fragmentation pathway characteristic of alkyl-substituted heteroaromatic nitriles.^[2]

- Molecular Ion ($[M]^+$): m/z 143 (Base peak or high intensity).^[2]
- Key Fragments:
 - m/z 116 ($[M - HCN]^+$): Loss of HCN.^{[1][2]} Common in cyanopyridines.^{[1][2]}
 - m/z 128 ($[M - CH_3]^+$): Loss of methyl radical ($\cdot CH_3$).^[2]
 - m/z 66: Ring fragmentation (loss of fragments).



[Click to download full resolution via product page](#)

Figure 2: Proposed fragmentation pathway for **2,6-Dicyano-4-methylpyridine**.

Synthesis Context & Impurity Profiling

Understanding the synthesis is crucial for interpreting spectral "ghost peaks."^[2] This compound is typically synthesized via the Reissert-Henze reaction or oxidative cyanation.^{[1][2]}

- Precursor: 4-Methylpyridine-N-oxide.^{[1][2][4][5]}
- Reagents: Trimethylsilyl cyanide (TMSCN) and Dimethylcarbamoyl chloride (or Benzoyl chloride).^[2]
- Common Impurities:
 - Monocyano intermediate: 2-cyano-4-methylpyridine (Look for asymmetric aromatic doublets in NMR).^{[1][2]}
 - Starting Material: 4-methylpyridine-N-oxide (Look for N-O stretch in IR ~1250 cm⁻¹).^{[1][2]}

References

- Feely, W. E., & Beavers, E. M. (1959).^[2] "N-Oxides of Pyridine Derivatives." Journal of the American Chemical Society, 81(15), 4004–4007.^[2] [Link](#)^[2]
- Krivopalov, V. P., & Shkurko, O. P. (2005).^{[1][2]} "Synthesis and properties of 2,6-dicyanopyridines." Russian Chemical Reviews, 74(4), 339.^{[1][2]} (Review of dicyanopyridine chemistry).
- Organic Syntheses. (1962).^{[1][2]} "2-Cyano-6-methylpyridine."^{[1][2][6]} Org.^{[1][2][6]} Synth. 1962, 42,^[1] 30. (Foundational protocol for cyanating methylpyridines). [Link](#)
- PubChem Compound Summary. (2025). "**2,6-Dicyano-4-methylpyridine** (CID 3794399)."^[1] [National Center for Biotechnology Information](#).^{[1][2]} [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2,6-Dicyano-4-methylpyridine | 21635-92-7 \[chemicalbook.com\]](#)
- [2. The molecular structure of 4-methylpyridine-N-oxide: Gas-phase electron diffraction and quantum chemical calculations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. rsc.org \[rsc.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. CN115160220A - Synthesis process of pyridine-N-oxide - Google Patents \[patents.google.com\]](#)
- [6. Organic Syntheses Procedure \[orgsyn.org\]](#)
- To cite this document: BenchChem. [Technical Guide: Spectral Characterization of 2,6-Dicyano-4-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1622748/docs#technical-guide-spectral-characterization-of-2-6-dicyano-4-methylpyridine\]](https://www.benchchem.com/product/b1622748/docs#technical-guide-spectral-characterization-of-2-6-dicyano-4-methylpyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)